

Armentomycin: A Technical Guide to its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: Armentomycin

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Introduction

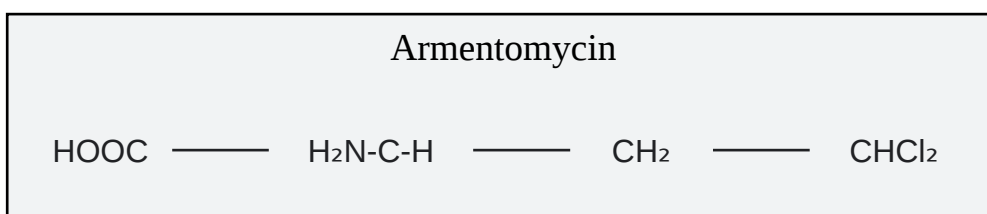
Armentomycin is a naturally occurring, chlorinated nonprotein amino acid with notable antibiotic properties.[1] Produced by the bacterium *Streptomyces armentosus*, it exhibits activity primarily against Gram-negative bacteria.[1] This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and known biological aspects of **Armentomycin**, presenting available data in a structured format to support research and development efforts.

Chemical Structure and Properties

Armentomycin is chemically known as L-2-amino-4,4-dichlorobutanoic acid. Its fundamental properties are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₄ H ₇ Cl ₂ NO ₂	
Molecular Weight	172.01 g/mol	[1]
CAS Number	10139-00-1	-
Appearance	Not specified in literature	-
Solubility	Not specified in literature	-

Structure Diagram:



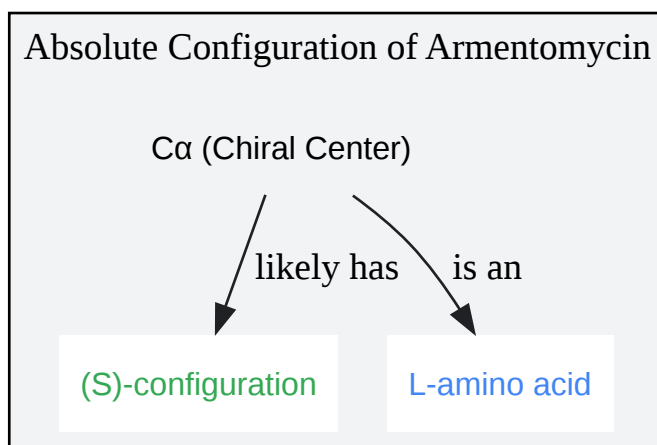
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Caption: Chemical structure of **Armentomycin** (L-2-amino-4,4-dichlorobutanoic acid).

Stereochemistry

The stereochemistry of **Armentomycin** is crucial to its biological activity. The designation "L-" in its chemical name, L-2-amino-4,4-dichlorobutanoic acid, refers to the configuration of the stereocenter at the alpha-carbon (C2). In the context of amino acids, the L-configuration typically corresponds to an (S)-absolute configuration according to the Cahn-Ingold-Prelog priority rules, with the exception of cysteine. While direct crystallographic confirmation for **Armentomycin** is not readily available in the public domain, it is reasonable to infer that **Armentomycin** possesses the (S)-configuration at its single chiral center.

Absolute Configuration:



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Caption: Inferred absolute configuration of **Armentomycin**'s alpha-carbon.

Quantitative Data

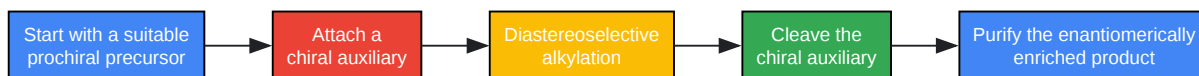
Detailed experimental quantitative data for **Armentomycin**, such as nuclear magnetic resonance (NMR) spectra and X-ray crystallographic data, are not extensively reported in publicly accessible literature. The biosynthesis of **Armentomycin** has been noted to be studied using magnetic resonance spectroscopy, but specific chemical shift values have not been published.[2]

Experimental Protocols

Asymmetric Synthesis

While a specific, detailed protocol for the asymmetric synthesis of (S)-2-amino-4,4-dichlorobutanoic acid is not available in the reviewed literature, general methods for the asymmetric synthesis of non-proteinogenic amino acids can be adapted. One common approach involves the use of a chiral auxiliary to control the stereochemistry of the alpha-carbon. An exemplary workflow for such a synthesis is outlined below. It is important to note that this is a generalized representation and would require optimization for the specific synthesis of **Armentomycin**.

Generalized Asymmetric Synthesis Workflow:



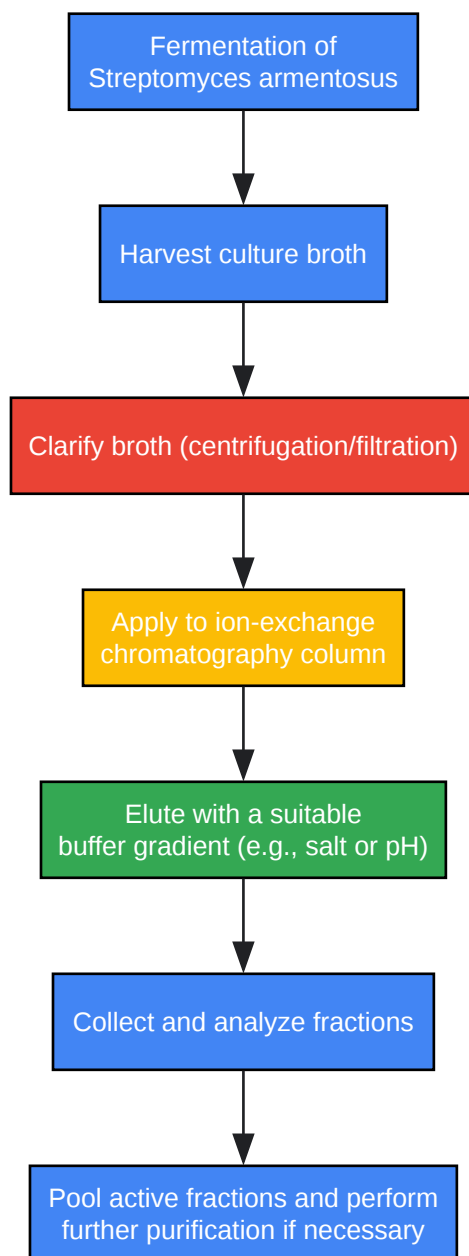
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Caption: A generalized workflow for the asymmetric synthesis of a chiral amino acid.

Purification from *Streptomyces armentosus*

The purification of **Armentomycin** from the fermentation broth of *Streptomyces armentosus* typically involves ion-exchange chromatography. As an amino acid, **Armentomycin** possesses both an acidic carboxyl group and a basic amino group, making it amenable to separation based on its charge characteristics.

Generalized Purification Workflow:



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Caption: A generalized workflow for the purification of **Armentomycin**.

Biosynthesis and Mechanism of Action

The biosynthesis of **Armentomycin** involves precursors such as pyruvate.^[2] The pathway incorporates chlorine, a key feature of its structure.^[2]

The precise molecular target and signaling pathways affected by **Armentomycin** are not well-documented in the available literature. Its antibiotic activity against Gram-negative bacteria suggests interference with essential cellular processes in these organisms. Further research is required to elucidate its specific mechanism of action.

Conclusion

Armentomycin, or L-2-amino-4,4-dichlorobutanoic acid, is a chlorinated amino acid with potential as an antibiotic. While its basic chemical structure and stereochemistry are established, there is a notable lack of publicly available, detailed quantitative data and specific experimental protocols. This guide consolidates the current understanding of **Armentomycin** and highlights areas where further research is needed to fully characterize this intriguing natural product for potential therapeutic applications.

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References

- 1. Armentomycin - Nordic Biosite [nordicbiosite.com]
- 2. Biosynthesis of armentomycin: a chlorinated nonprotein amino acid - PubMed [pubmed.ncbi.nlm.nih.gov]
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